

Fmoc-Inp-OH: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Fmoc-Inp-OH**

Cat. No.: **B557567**

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For researchers, scientists, and drug development professionals engaged in peptide synthesis, the incorporation of non-standard amino acids like isonipecotic acid (Inp) is a key strategy for designing novel peptides with constrained conformations. The N- α -Fmoc protected version, **Fmoc-Inp-OH**, is a crucial building block in solid-phase peptide synthesis (SPPS). This in-depth technical guide provides a thorough overview of the safety and handling precautions necessary for the effective and safe use of **Fmoc-Inp-OH** in a laboratory setting.

Chemical and Physical Properties

Fmoc-Inp-OH, chemically known as 1-[(9H-fluoren-9-ylmethoxy)carbonyl]-4-piperidinecarboxylic acid, is a solid, white to off-white powder. Understanding its physical and chemical properties is the first step toward safe handling.

Property	Value	Source
CAS Number	148928-15-8	[1] [2]
Molecular Formula	C ₂₁ H ₂₁ NO ₄	[1] [2]
Molecular Weight	351.4 g/mol	[1] [2]
Melting Point	~190 °C	
Boiling Point	561.6 ± 43.0 °C at 760 mmHg	
Appearance	Solid, powder	
Purity	≥98%	
Storage Temperature	Room temperature or 2-30°C	

Hazard Identification and Safety Precautions

Fmoc-Inp-OH is classified as a hazardous substance. The following table summarizes its hazard statements and associated pictograms according to the Globally Harmonized System (GHS).

GHS Pictogram	Signal Word	Hazard Statements
	Warning	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.

Source:

Precautionary Measures

To mitigate the risks associated with these hazards, the following precautionary measures should be strictly adhered to:

Precautionary Statement Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.

Source:

Personal Protective Equipment (PPE) and Handling Guidelines

Proper personal protective equipment is mandatory when handling **Fmoc-Inp-OH** to prevent exposure.

- Eye and Face Protection: Tightly fitting safety goggles or a face shield (minimum 8-inch) should be worn.[\[3\]](#)
- Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and disposed of properly after handling. A lab coat or other protective clothing is also required to prevent skin contact.[\[3\]](#)[\[4\]](#)
- Respiratory Protection: If dust is generated, a NIOSH-approved N95 or EN 143 type P1 dust mask should be used.[\[3\]](#) In general, work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[5\]](#)
- Hygiene Practices: Avoid direct contact with the compound. Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[4\]](#)

Experimental Protocol: Incorporation of Fmoc-Inp-OH in Solid-Phase Peptide Synthesis (SPPS)

The primary application of **Fmoc-Inp-OH** is in Fmoc-based solid-phase peptide synthesis. The following is a general protocol for its incorporation.

Materials and Reagents:

- Rink Amide or Wang resin
- **Fmoc-Inp-OH**
- Dimethylformamide (DMF)
- Piperidine
- Coupling reagents (e.g., HBTU, HATU, HCTU, PyBOP, DIC/HOBt)[6]
- Dichloromethane (DCM)
- Cleavage cocktail (e.g., Trifluoroacetic acid-based)
- Cold diethyl ether

Procedure:

- Resin Swelling: Swell the appropriate resin in DMF in a reaction vessel.[6]
- Fmoc Deprotection:
 - Treat the resin with a 20% solution of piperidine in DMF for 5-15 minutes to remove the Fmoc protecting group from the resin or the preceding amino acid.[4][6][7][8]
 - Wash the resin thoroughly with DMF to remove residual piperidine.[6]
- Amino Acid Coupling:
 - In a separate vessel, pre-activate **Fmoc-Inp-OH** (3-4 equivalents) with a suitable coupling reagent in DMF.[6]
 - Add the activated **Fmoc-Inp-OH** solution to the deprotected resin.

- Allow the coupling reaction to proceed for 1-4 hours. Due to the sterically hindered nature of isonipecotic acid, extended coupling times or double coupling may be necessary.[6]
- Monitor the reaction completion using a ninhydrin test.[6]
- Washing: Wash the resin thoroughly with DMF and DCM to remove unreacted reagents and byproducts.[4][6]
- Chain Elongation: Repeat the deprotection and coupling steps for each subsequent amino acid in the peptide sequence.
- Final Cleavage and Deprotection: Once the peptide sequence is complete, cleave the peptide from the resin and remove side-chain protecting groups using a strong acid cleavage cocktail.[6]
- Peptide Precipitation: Precipitate the cleaved peptide in cold diethyl ether, followed by centrifugation and lyophilization.[4]

First Aid and Emergency Procedures

In case of accidental exposure, follow these first aid measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[3][5]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[3][5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][5]
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[3][5]

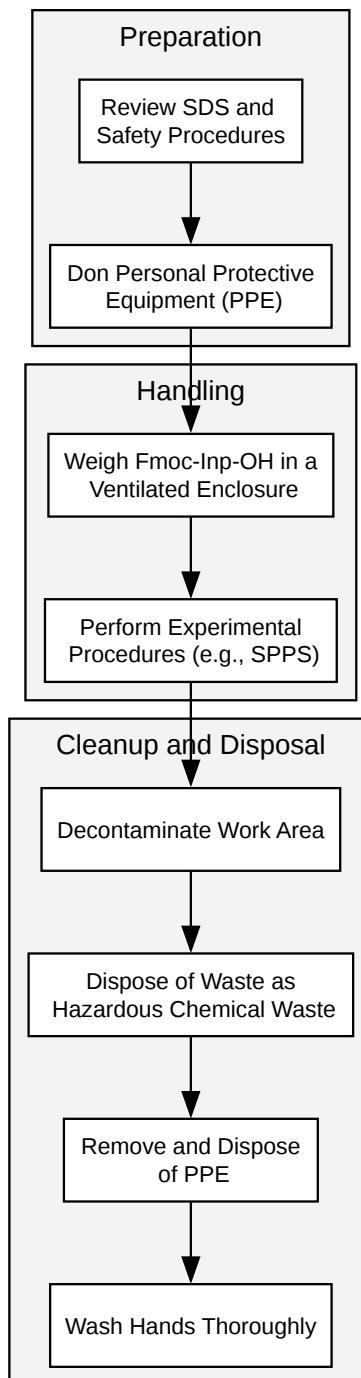
Spills, Disposal, and Environmental Precautions

- Spills: In the event of a spill, avoid dust formation.[3][5] Sweep up the solid material and place it in a suitable, labeled container for disposal.[3]
- Disposal: Dispose of waste material as hazardous chemical waste in accordance with local, state, and federal regulations.[4]
- Environmental Precautions: Do not allow the material to enter drains or waterways.[3][4]

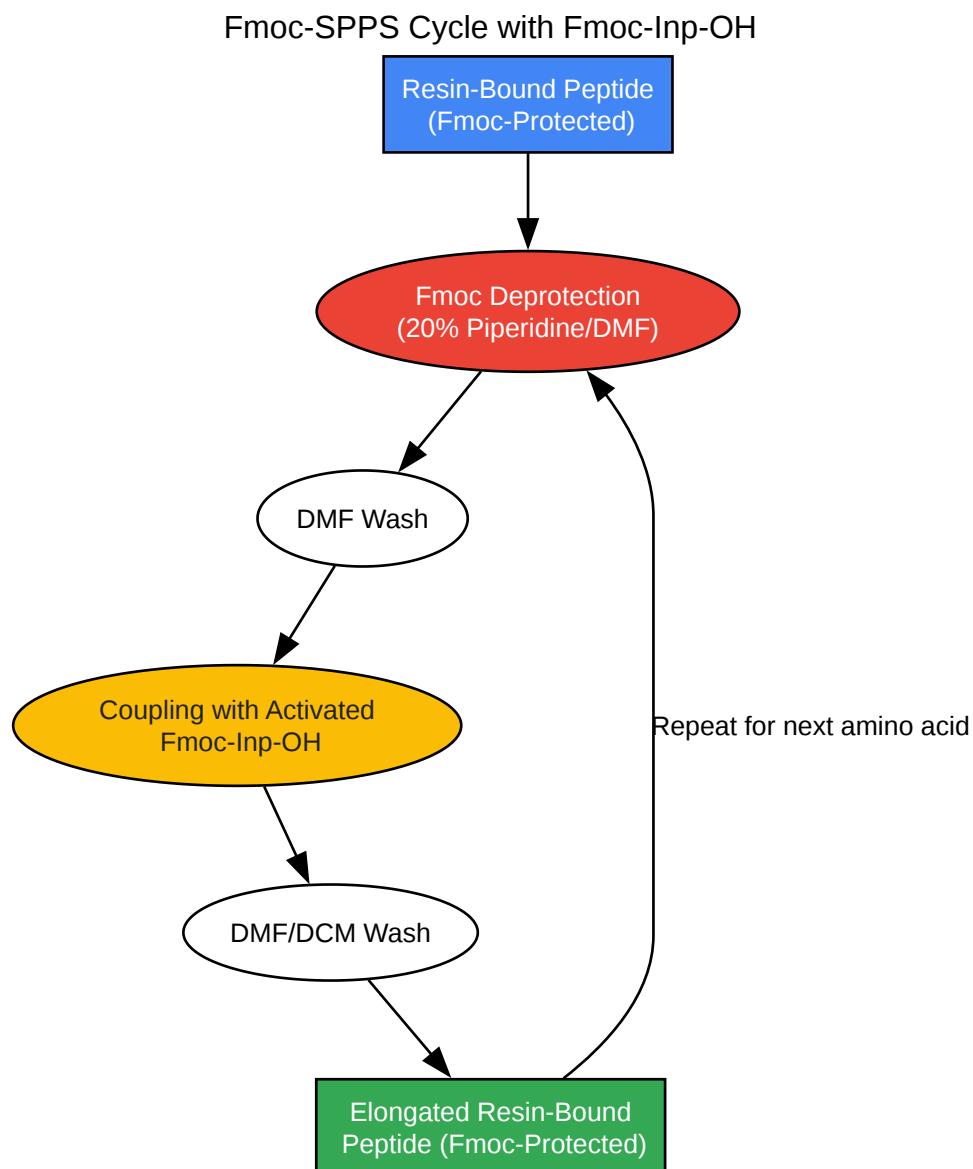
Workflow and Pathway Visualizations

The following diagrams illustrate the safe handling workflow for **Fmoc-Inp-OH** and its role in the Fmoc-SPPS cycle.

Safe Handling Workflow for Fmoc-Inp-OH

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Caption: A logical workflow for the safe handling of **Fmoc-Inp-OH**.



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Caption: The cycle of Fmoc Solid-Phase Peptide Synthesis (SPPS).

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- To cite this document: BenchChem. [Fmoc-Inp-OH: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b557567#fmoc-inp-oh-safety-and-handling-precautions\]](https://www.benchchem.com/product/b557567#fmoc-inp-oh-safety-and-handling-precautions)

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